

Antimony Oxychloride (CAS No. 7791-08-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony oxychloride

Cat. No.: B147858

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Antimony oxychloride (SbOCl), with CAS number 7791-08-4, is an inorganic compound of significant interest across various scientific and industrial domains. Historically known since the 15th century and used in early medicine as a purgative, its modern applications are primarily in the field of material science as a flame retardant.[1] For professionals in drug development and research, understanding the material properties, synthesis, and potential biological interactions of antimony compounds is crucial, as this class of metalloids has established roles in therapeutics, particularly in the treatment of leishmaniasis.[1]

This technical guide provides an in-depth overview of the core material properties of **antimony oxychloride**, detailed experimental protocols for its synthesis and characterization, and a review of the known biological effects of antimony compounds, offering valuable context for its potential pharmacological relevance.

Material Properties

Antimony oxychloride is a white, crystalline solid.[2] The key physical and chemical properties of **antimony oxychloride** are summarized in the table below, providing a foundational dataset for researchers.

Quantitative Data Summary

Property	Value	References
CAS Number	7791-08-4	[2]
Molecular Formula	SbOCl	[2]
Molecular Weight	173.21 g/mol	[2]
Appearance	White crystalline solid	[2]
Melting Point	170°C (decomposes)	[2]
Density	5.7 g/cm ³	[2]
Solubility	Reacts with water; insoluble in ethanol and ether. Soluble in hydrochloric acid and alkali tartrate solutions.	[1][3]
Crystal Structure	Monoclinic	[4]

Experimental Protocols

The synthesis and characterization of **antimony oxychloride** are critical for obtaining material with desired purity and morphology for research and application. Below are detailed methodologies for common experimental procedures.

Synthesis of Antimony Oxychloride

3.1.1. Hydrolysis of Antimony Trichloride

A primary and straightforward method for the synthesis of **antimony oxychloride** is the controlled hydrolysis of antimony trichloride (SbCl₃).^[5]

- Reaction: $\text{SbCl}_3 + \text{H}_2\text{O} \rightleftharpoons \text{SbOCl} + 2\text{HCl}$
- Protocol:
 - Dissolve a precise quantity of antimony trichloride in a minimal volume of deionized water. To prevent premature hydrolysis and ensure complete dissolution, a small amount of concentrated hydrochloric acid can be added to the initial solution.

- The resulting clear solution is then diluted by the slow, dropwise addition of deionized water while stirring continuously.
- A white precipitate of **antimony oxychloride** will form as the concentration of water increases.
- The precipitate is isolated via vacuum filtration using a Buchner funnel.
- The collected solid is washed multiple times with deionized water to remove residual hydrochloric acid and any unreacted starting material.
- The final product is dried in a desiccator or a vacuum oven at a low temperature (e.g., < 80°C) to prevent decomposition.

3.1.2. Hydrothermal Synthesis

Hydrothermal methods offer greater control over the crystallinity and morphology of the resulting **antimony oxychloride** product. This technique is particularly useful for producing nanostructured materials.

- Protocol for a related compound, $\text{Sb}_4\text{O}_5\text{Cl}_2$ (as a representative example of hydrothermal synthesis in this material family):
 - In a typical procedure, equimolar amounts of antimony trichloride (SbCl_3) and a suitable organic linker or mineralizer are dissolved in a mixed solvent system, such as deionized water and ethanol.
 - The pH of the solution is adjusted to a specific value (typically acidic, between 1 and 4) using hydrochloric acid or another suitable acid.
 - The prepared solution is transferred to a Teflon-lined stainless steel autoclave.
 - The autoclave is sealed and heated to a specific temperature (e.g., 120-180°C) for a defined period (e.g., 20-30 hours).
 - After the reaction, the autoclave is allowed to cool to room temperature naturally.

- The resulting solid product is collected by filtration, washed with deionized water and ethanol, and dried under vacuum.

Characterization Techniques

3.2.1. Powder X-ray Diffraction (PXRD)

PXRD is essential for confirming the crystal structure and phase purity of the synthesized **antimony oxychloride**.

- **Sample Preparation:** A small amount of the dried powder is gently ground to a fine, uniform consistency using an agate mortar and pestle. The powder is then mounted onto a sample holder.
- **Instrumentation:** A standard powder X-ray diffractometer with Cu K α radiation ($\lambda = 1.5418 \text{ \AA}$) is commonly used.
- **Data Collection:** The diffraction pattern is typically collected over a 2θ range of $10\text{-}80^\circ$ with a continuous scan.
- **Analysis:** The resulting diffraction peaks are compared with standard diffraction patterns from databases (e.g., JCPDS) to confirm the identity and crystallinity of SbOCl.

3.2.2. Scanning Electron Microscopy (SEM)

SEM is employed to visualize the morphology, particle size, and surface features of the **antimony oxychloride** crystals.

- **Sample Preparation:** A small quantity of the powder is mounted on an aluminum SEM stub using double-sided conductive carbon tape. To ensure good conductivity and prevent charging effects, the sample is typically sputter-coated with a thin layer of a conductive material such as gold or platinum.
- **Imaging:** The prepared stub is placed into the SEM chamber. Images are acquired at various magnifications to observe the overall morphology and fine surface details of the particles.

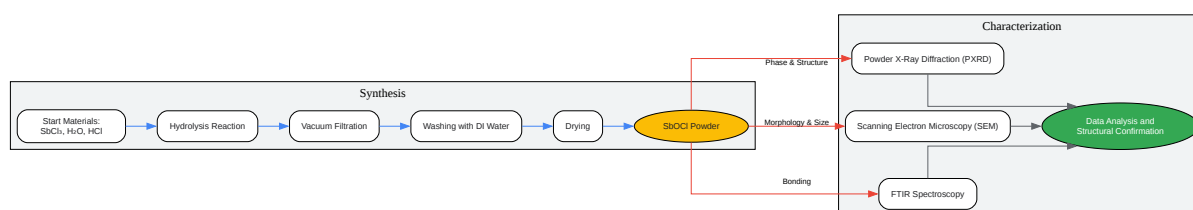
3.2.3. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups and vibrational modes present in the **antimony oxychloride** structure.

- **Sample Preparation:** A small amount of the dried sample is mixed with potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- **Analysis:** The FTIR spectrum is recorded over a typical range of 4000-400 cm^{-1} . The resulting spectrum will show characteristic absorption bands corresponding to the Sb-O and Sb-Cl bonds.

Visualizations

Experimental Workflow for Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of **antimony oxychloride**.

Potential Biological Interactions and Signaling Pathways

While **antimony oxychloride** itself has not been extensively studied in the context of drug development and its direct effects on cellular signaling pathways are not well-documented, the broader class of antimony compounds has known biological activities. Antimony-based drugs are used in the treatment of leishmaniasis, and toxicological studies have shed light on how antimony interacts with biological systems. It is important to note that the following information pertains to antimony compounds in general, and direct extrapolation to **antimony oxychloride** should be done with caution.

General Cellular Effects of Antimony Compounds

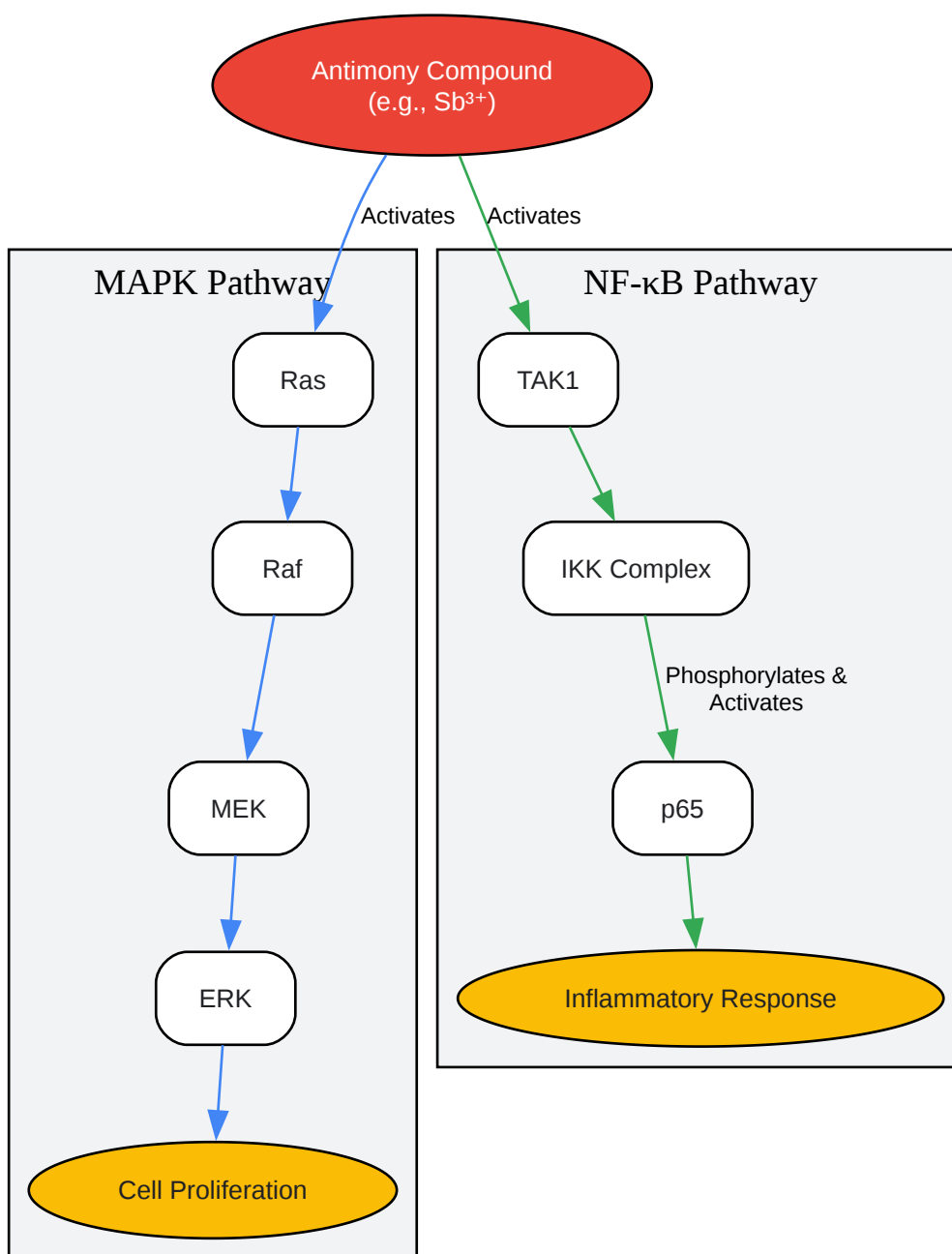
- **Toxicity:** Antimony compounds are known to be toxic, with effects dependent on the oxidation state and solubility.[1] Trivalent antimony (Sb^{3+}), the oxidation state in **antimony oxychloride**, is generally considered more toxic than pentavalent antimony (Sb^{5+}).
- **Genotoxicity:** Some studies have indicated that antimony compounds can induce DNA damage and chromosomal aberrations, particularly at high concentrations.

Interaction with Signaling Pathways

Research on various antimony compounds has suggested modulation of key cellular signaling pathways, which are of high interest in drug development:

- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** Chronic exposure to antimony trioxide has been shown to exacerbate MAPK signaling in lung tumor models.[4] The MAPK pathway is a critical regulator of cell proliferation, differentiation, and apoptosis, and its dysregulation is a hallmark of many cancers.
- **Nuclear Factor-kappa B (NF- κ B) Signaling:** Antimony has been demonstrated to induce the activation of the NF- κ B signaling pathway in astrocytes. This pathway is a pivotal mediator of inflammation, and its activation can lead to the expression of pro-inflammatory genes.

The diagram below illustrates a generalized overview of how an antimony compound might influence the MAPK and NF- κ B signaling pathways, based on existing literature for other antimony forms.



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Caption: Potential influence of antimony compounds on MAPK and NF- κ B signaling pathways.

Conclusion

Antimony oxychloride is a well-characterized inorganic compound with established material properties and synthesis routes. While its primary application lies in material science, the known biological activities of other antimony compounds warrant consideration of its potential

relevance in pharmacology and toxicology. For researchers in drug development, the data presented here on its physical and chemical characteristics, along with detailed experimental protocols, provide a solid foundation for further investigation. The current gap in knowledge regarding the specific interactions of **antimony oxychloride** with cellular signaling pathways highlights an area ripe for future research, which could unveil novel biological effects and therapeutic possibilities.

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References

- 1. Antimony Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. hmroyal.com [hmroyal.com]
- 3. The cellular uptake mechanism, intracellular transportation, and exocytosis of polyamidoamine dendrimers in multidrug-resistant breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Recent advances on antimony(III/V) compounds with potential activity against tumor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. reaction mechanism - Why is antimony oxide used as a flame retardant? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- To cite this document: BenchChem. [Antimony Oxychloride (CAS No. 7791-08-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147858#antimony-oxychloride-cas-number-7791-08-4-material-properties]

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